

4-Methylcinnamic acid chemical structure and IUPAC name

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Compound of Interest

Compound Name: 4-Methylcinnamic Acid

Cat. No.: B153656

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An In-depth Guide to **4-Methylcinnamic Acid**: Chemical Structure and Properties

This technical guide provides a comprehensive overview of the chemical structure and IUPAC nomenclature of **4-Methylcinnamic acid**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Nomenclature

IUPAC Name: (2E)-3-(4-methylphenyl)prop-2-enoic acid[1][2][3][4]

Synonyms:

- 4-methyl-cinnamic acid[1][2]
- trans-p-Methylcinnamic acid[3]

Chemical Properties and Identifiers

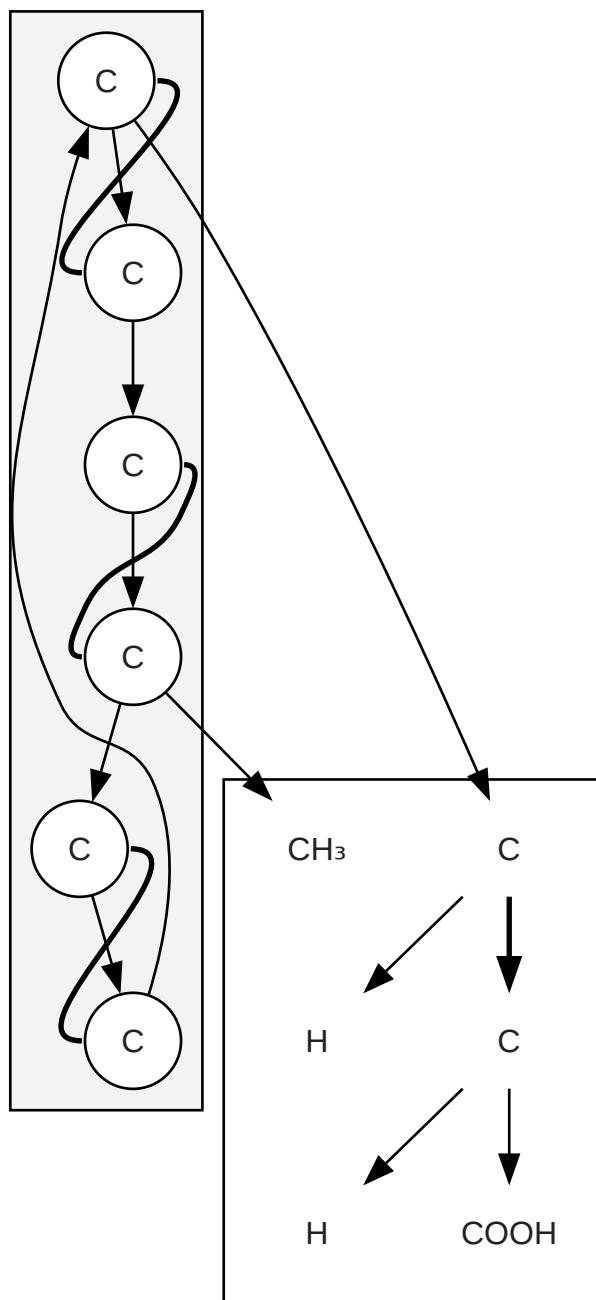
The following table summarizes the key chemical properties and identifiers for **4-Methylcinnamic acid**.

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol
CAS Number	1866-39-3
Appearance	White to pale cream or pale yellow crystals or powder
Melting Point	196-202 °C
SMILES	CC1=CC=C(C=CC(O)=O)C=C1[1][2][4]
InChI Key	RURHILYUWQEGOS-VOTSOKGWSA-N

Chemical Structure

4-Methylcinnamic acid is a derivative of cinnamic acid, characterized by a methyl group substituted at the fourth position (para position) of the phenyl ring. The "trans" or "(E)" configuration of the alkene group is the most common isomer.

Chemical Structure of 4-Methylcinnamic Acid

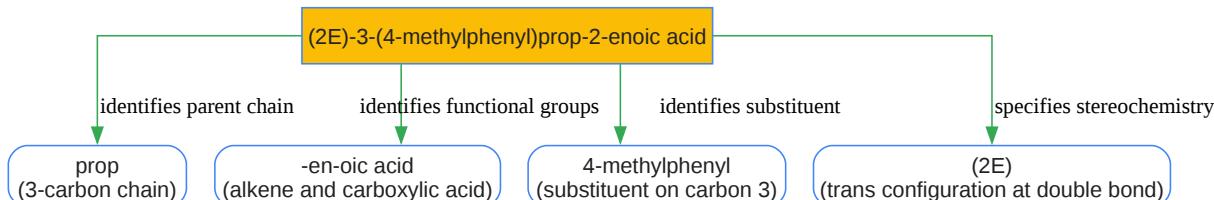


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Caption: 2D chemical structure of **4-Methylcinnamic acid**.

Structural Elucidation via IUPAC Name

The IUPAC name, (2E)-3-(4-methylphenyl)prop-2-enoic acid, provides a systematic description of the molecule's structure. The following diagram illustrates the relationship between the components of the IUPAC name and the molecular structure.



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Caption: Breakdown of the IUPAC name for **4-Methylcinnamic acid**.

Experimental Protocols

This document focuses on the chemical structure and nomenclature of **4-Methylcinnamic acid**. Detailed experimental protocols for its synthesis, purification, or analytical characterization (such as NMR, IR, or Mass Spectrometry) are application-specific and can be found in relevant chemical literature and databases. The primary analytical techniques used for structure confirmation include:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: To determine the proton and carbon framework of the molecule.
- Infrared (IR) Spectroscopy: To identify characteristic functional groups, such as the carbonyl (C=O) of the carboxylic acid and the C=C double bonds.
- Mass Spectrometry (MS): To determine the molecular weight and fragmentation pattern.
- Melting Point Analysis: To assess the purity of the compound.

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